

Application Notes and Protocols for TFEB Activator 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TFEB activator 1*

Cat. No.: *B1680029*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TFEB activator 1, with the chemical name (1E,4E)-1,5-Bis(2-Methoxyphenyl)penta-1,4-dien-3-one, is a potent, cell-permeable activator of Transcription Factor EB (TFEB).^[1] It functions as a key regulator of the autophagy-lysosomal pathway.^{[2][3]} Unlike many other autophagy inducers, **TFEB activator 1** operates through a direct binding mechanism to TFEB, promoting its translocation from the cytoplasm to the nucleus in a manner independent of the mTOR signaling pathway.^{[1][4][5]} This unique mTOR-independent activation allows for the stimulation of autophagy and lysosomal biogenesis without interfering with the central metabolic functions regulated by mTOR.^{[1][4]} These characteristics make **TFEB activator 1** a valuable tool for research in neurodegenerative diseases, lysosomal storage disorders, and other conditions associated with dysfunctional autophagy.^{[4][5][6][7][8]}

Chemical Properties

Property	Value	Reference
Chemical Name	(1E,4E)-1,5-Bis(2-Methoxyphenyl)penta-1,4-dien-3-one	[1]
Alternative Names	Curcumin analog compound C1, RPN77612	[6]
CAS Number	39777-61-2	[4][9]
Molecular Formula	C19H18O3	N/A
Molecular Weight	294.34 g/mol	N/A

Quantitative Data Summary

In Vitro Activity

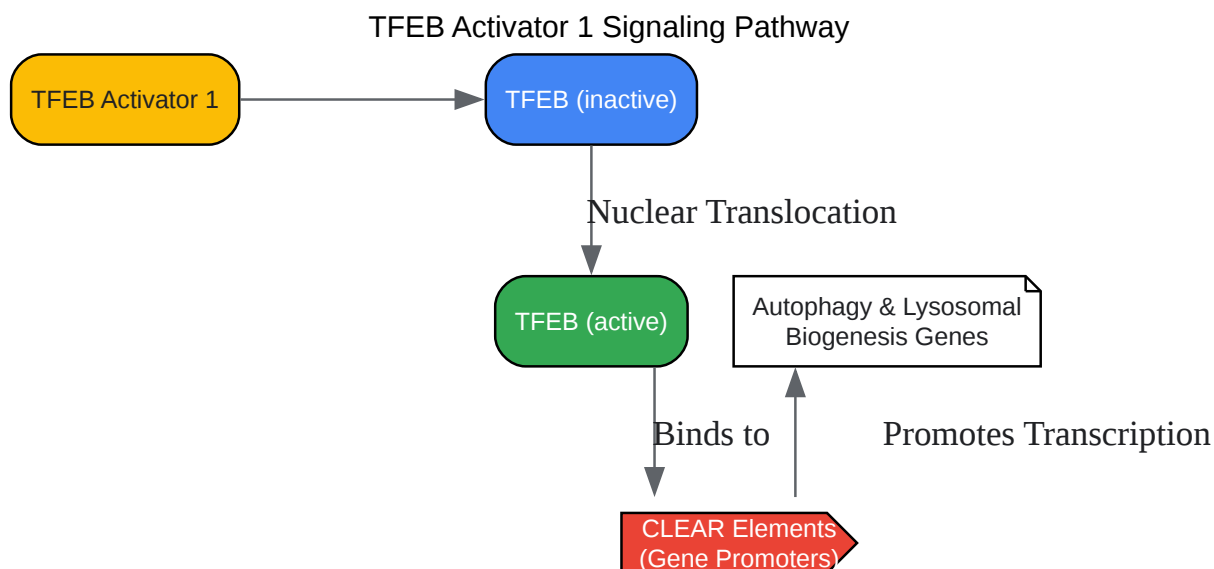
Parameter	Value	Cell Line	Notes	Reference
EC50 (Flag-TFEB Nuclear Translocation)	2167 nM	N/A	Effective concentration for 50% maximal nuclear translocation.	[1][4][10]
Working Concentration	0.2 - 1 μ M	N2a cells	Dose-dependently increases levels of LC3-II and SQSTM1/p62.	[4][10]
Incubation Time	12 hours	N2a cells	Significant increase in LC3B-II levels observed.	[4][10]

In Vivo Activity

Parameter	Dosage	Animal Model	Administration Route	Effects	Reference
Short-term Administration	10 mg/kg and 25 mg/kg	Rats	Oral gavage	Dose-dependently increases LC3B-II and TFEB expression in the liver, frontal cortex, and striatum.	[4] [10]
Chronic Administration	10 mg/kg per day	Rats	Oral gavage	Activates TFEB and enhances autophagy and lysosome biogenesis in the brain.	[4] [10]
Acute Toxicity (LD50)	175 mg/kg	Rats	Intravenous (tail vein)	Median lethal dose.	[4] [10]

Signaling Pathway

TFEB activator 1 directly binds to TFEB, promoting its translocation into the nucleus. Once in the nucleus, TFEB binds to Coordinated Lysosomal Expression and Regulation (CLEAR) elements in the promoter regions of target genes.[\[1\]](#) This leads to the increased expression of genes involved in autophagy and lysosomal biogenesis.[\[1\]](#)[\[2\]](#) This mechanism is independent of mTOR, a key negative regulator of TFEB.[\[1\]](#)[\[4\]](#)[\[11\]](#)



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Caption: mTOR-independent activation of TFEB by **TFEB activator 1**.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions for In Vitro Experiments

Materials:

- **TFEB activator 1** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (recommended)[[6](#)]

Procedure:

- Calculate the required amount: Determine the desired stock concentration (e.g., 10 mM). Calculate the mass of **TFEB activator 1** and the volume of DMSO needed.
- Weigh the compound: Carefully weigh the **TFEB activator 1** powder in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of sterile DMSO to the tube.
- Mixing: Vortex the solution thoroughly. To aid dissolution, sonication is recommended.^[6]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term storage or -80°C for long-term storage (up to 1 year).^[6]

Note: The compound is reported to be unstable in solution; therefore, it is highly recommended to prepare fresh solutions for each experiment.^{[4][10]}

Protocol 2: Use of TFEB Activator 1 in Cell Culture

Materials:

- Cultured cells (e.g., N2a, HeLa)^{[4][12]}
- Complete cell culture medium
- **TFEB activator 1** stock solution (from Protocol 1)
- Phosphate-buffered saline (PBS)
- Cell culture plates

Procedure:

- Cell Seeding: Seed cells in appropriate culture plates and allow them to adhere and reach the desired confluency (typically 70-80%).
- Preparation of Working Solution: Dilute the **TFEB activator 1** stock solution to the final desired working concentration (e.g., 0.2-1 μ M) in fresh, pre-warmed complete cell culture medium.^[4]

- Treatment: Remove the old medium from the cells and wash once with PBS. Replace with the medium containing the **TFEB activator 1** working solution.
- Incubation: Incubate the cells for the desired period (e.g., 12-24 hours) at 37°C in a 5% CO₂ incubator.[4]
- Downstream Analysis: Following incubation, cells can be harvested for various downstream analyses, such as Western blotting for LC3B-II and SQSTM1/p62 levels, immunofluorescence to observe TFEB nuclear translocation, or qRT-PCR to measure the expression of TFEB target genes.[1][8]

Protocol 3: Preparation of Dosing Solutions for In Vivo Experiments

Materials:

- **TFEB activator 1** powder
- DMSO
- Corn oil
- Sterile tubes
- Vortex mixer
- Sonicator (recommended)[6]

Procedure:

- Prepare a concentrated stock: Dissolve **TFEB activator 1** in DMSO to create a concentrated stock solution (e.g., 62.5 mg/mL).[10] Sonication is recommended to ensure complete dissolution.[6]
- Prepare the final dosing solution: For a final solution containing 10% DMSO, add 100 µL of the 62.5 mg/mL DMSO stock solution to 900 µL of corn oil.[6][10] This will result in a final concentration of 6.25 mg/mL. Adjust volumes as needed for the required final dose.

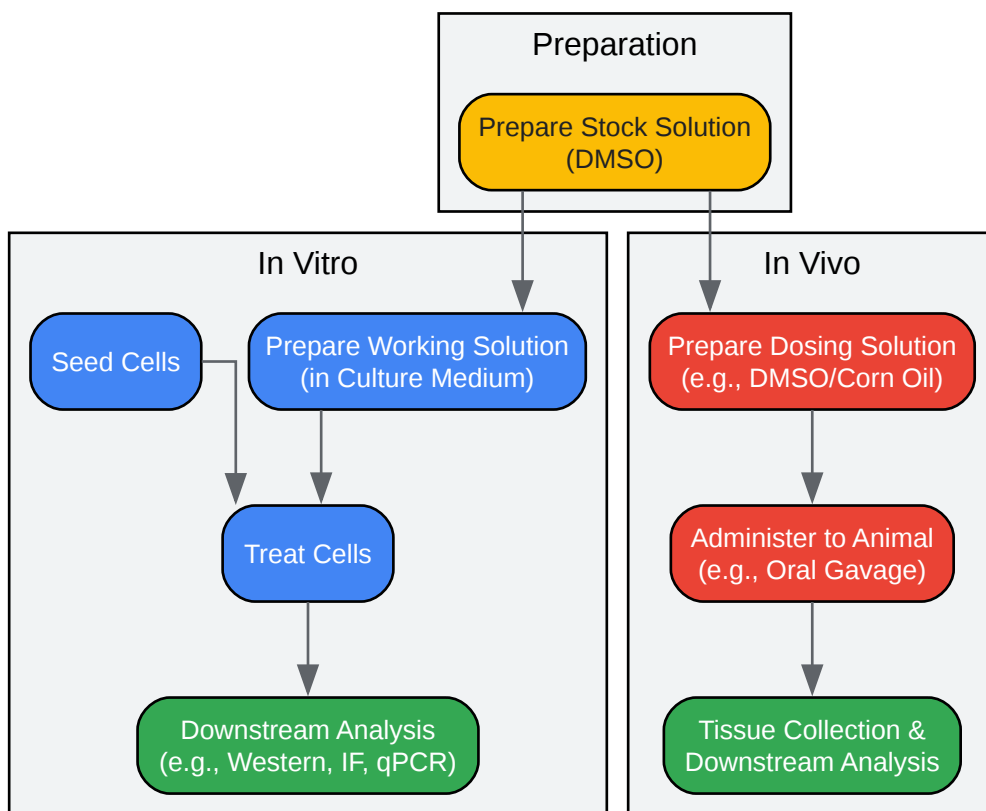
- Mixing: Vortex the solution thoroughly to ensure a uniform suspension.
- Administration: Administer the solution to the animals via oral gavage.

Important Considerations:

- Due to the instability of the compound in solution, it is strongly recommended to prepare the dosing solution fresh on the day of use.^{[4][9][10]}
- The provided formulation is a starting point. The solubility and stability may need to be optimized for specific experimental needs.

Experimental Workflow

General Experimental Workflow with TFEB Activator 1



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Caption: Workflow for in vitro and in vivo experiments.

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